

A Technical Guide to Substituted Piperidines: Synthesis, Characterization, and Applications in Drug Discovery

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Compound of Interest

Compound Name: 3-(4-Methylpentyl)piperidine
hydrochloride

Cat. No.: B15266739

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A Note to the Reader: Initial searches for the specific compound "**3-(4-Methylpentyl)piperidine hydrochloride**" did not yield sufficient public-domain scientific literature to construct an in-depth technical guide. This suggests the compound may be novel, proprietary, or not extensively studied. To provide a valuable and scientifically rigorous resource for our target audience of researchers, scientists, and drug development professionals, this guide will focus on the broader, well-documented, and highly relevant topic of Substituted Piperidines. The principles, protocols, and applications discussed herein are foundational to the study of novel piperidine derivatives.

Abstract

The piperidine scaffold is a cornerstone in medicinal chemistry, forming the structural core of a vast number of pharmaceuticals and biologically active compounds.[1][2] This six-membered nitrogen-containing heterocycle offers a unique combination of a three-dimensional structure, a basic nitrogen atom for hydrogen bonding, and multiple points for substitution, enabling the fine-tuning of physicochemical and pharmacological properties.[2] This guide provides a

comprehensive overview of the synthesis, characterization, and applications of substituted piperidines, with a focus on their role in modern drug discovery and development.

Introduction to the Piperidine Scaffold

Piperidine is a saturated heterocycle, structurally analogous to cyclohexane with one methylene group replaced by a nitrogen atom.^{[3][4]} Its conformational flexibility and the presence of the nitrogen atom make it a privileged scaffold in drug design.^[2] The piperidine ring is prevalent in numerous FDA-approved drugs, demonstrating its versatility across a wide range of therapeutic areas, including oncology, neuroscience, and infectious diseases.^{[2][5]}

Table 1: Chemical Identifiers for Piperidine

Identifier	Value	Source
SMILES	C1CCNCC1	^[3]
InChIKey	NQRYJNQNLNOLGT-UHFFFAOYSA-N	^{[3][6]}
CAS Number	110-89-4	^{[6][7]}
Molecular Formula	C5H11N	^{[3][6]}
Molecular Weight	85.15 g/mol	^[3]

The hydrochloride salt of piperidine is a common form, enhancing its stability and solubility in aqueous media.^[8]

Table 2: Chemical Identifiers for Piperidine Hydrochloride

Identifier	Value	Source
SMILES	<chem>C1CCNCC1.Cl</chem>	[8]
InChIKey	VEIWYFRREFUNRC-UHFFFAOYSA-N	[8]
CAS Number	6091-44-7	[9][10]
Molecular Formula	C5H12ClN	
Molecular Weight	121.61 g/mol	

Synthesis of Substituted Piperidines

The synthesis of substituted piperidines is a well-established field in organic chemistry, with numerous methodologies available to control regioselectivity and stereoselectivity. The choice of synthetic route is often dictated by the desired substitution pattern and the availability of starting materials.

Reduction of Pyridine Derivatives

One of the most common methods for synthesizing piperidines is the reduction of substituted pyridines. This approach is advantageous due to the wide availability of pyridine precursors.

- **Catalytic Hydrogenation:** This method typically employs transition metal catalysts such as platinum, palladium, or rhodium on a carbon support. The reaction conditions, including pressure, temperature, and solvent, can be optimized to achieve high yields.[1]
- **Chemical Reduction:** Reagents like sodium in ethanol or lithium aluminum hydride can also be used for the reduction of pyridines, although these methods may have lower functional group tolerance compared to catalytic hydrogenation.

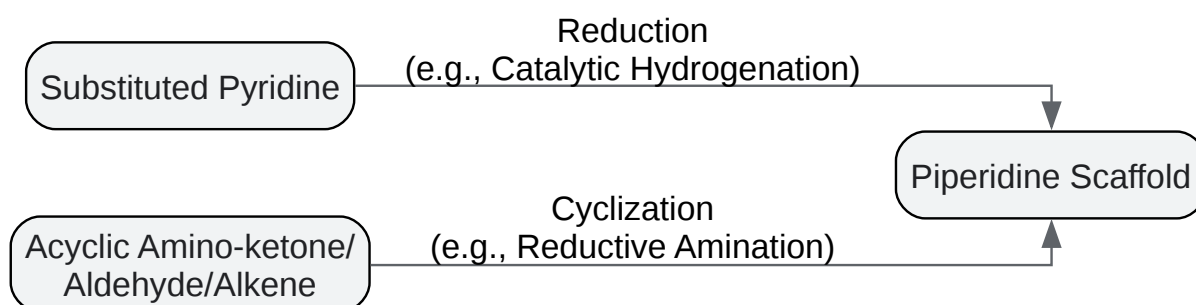
Cyclization Reactions

Intramolecular cyclization of acyclic precursors is a powerful strategy for the de novo synthesis of the piperidine ring.

- Reductive Amination: The intramolecular reductive amination of δ -amino ketones or δ -amino aldehydes provides a direct route to N-substituted piperidines.
- Aza-Diels-Alder Reaction: The [4+2] cycloaddition of an imine with a diene is a versatile method for constructing tetrahydropyridine intermediates, which can then be reduced to the corresponding piperidines.
- Alkene Cyclization: Gold- or palladium-catalyzed oxidative amination of non-activated alkenes has emerged as a modern technique for the synthesis of substituted piperidines.[1]

Alkylation of Piperidine Derivatives

Direct alkylation of pre-formed piperidine rings or their precursors can be an effective way to introduce substituents at specific positions. For instance, the regioselective 3-alkylation of piperidine can be achieved through the formation of an enamide anion from Δ^1 -piperidine, followed by reaction with an alkyl halide.[11]



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Caption: General synthetic strategies for substituted piperidines.

Characterization and Analytical Methods

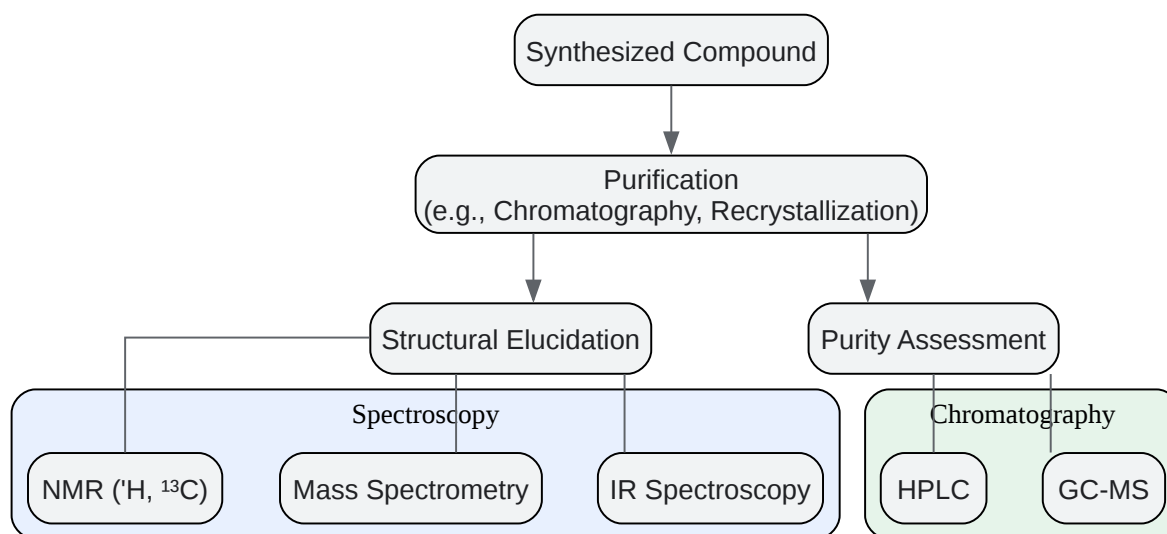
The structural elucidation and purity assessment of synthesized piperidine derivatives are crucial for their application in drug discovery. A combination of spectroscopic and chromatographic techniques is typically employed.

Spectroscopic Methods

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are indispensable for determining the connectivity and stereochemistry of substituted piperidines. The chemical shifts and coupling constants of the piperidine ring protons provide valuable information about the conformation of the ring and the orientation of substituents.[\[12\]](#)
- Mass Spectrometry (MS): MS is used to determine the molecular weight of the compound and can provide structural information through fragmentation patterns. Electrospray ionization (ESI) is a commonly used technique for the analysis of piperidine derivatives.[\[13\]](#)
- Infrared (IR) Spectroscopy: IR spectroscopy is useful for identifying characteristic functional groups, such as N-H stretches in secondary piperidines and C=O stretches in piperidone derivatives.[\[14\]](#)

Chromatographic Methods

- High-Performance Liquid Chromatography (HPLC): HPLC is a standard technique for assessing the purity of piperidine derivatives. Due to the lack of a strong UV chromophore in many simple piperidines, derivatization or the use of universal detectors like Charged Aerosol Detectors (CAD) or Evaporative Light Scattering Detectors (ELSD) may be necessary.[\[13\]](#)
- Gas Chromatography (GC): GC, often coupled with mass spectrometry (GC-MS), is suitable for the analysis of volatile piperidine derivatives.



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Caption: A typical workflow for the characterization of synthesized piperidine derivatives.

Applications in Drug Discovery and Development

The versatility of the piperidine scaffold has led to its incorporation into a wide array of therapeutic agents. The ability to introduce substituents at various positions on the ring allows for the optimization of drug-like properties such as potency, selectivity, and pharmacokinetic profiles.

Central Nervous System (CNS) Disorders

Many drugs targeting the CNS contain a piperidine moiety. The basic nitrogen of the piperidine ring can be protonated at physiological pH, facilitating interactions with receptors in the brain. Examples include antipsychotics like haloperidol and analgesics such as fentanyl.[15]

Oncology

Piperidine derivatives have been developed as potent anticancer agents. For instance, certain substituted piperidines have shown activity against androgen-refractory cancer cell lines by

targeting muscarinic acetylcholine receptors.[5]

Antimicrobial Agents

The piperidine ring is a structural feature in some natural and synthetic compounds with antimicrobial properties.[14][16] Research in this area continues to explore novel piperidine derivatives to combat drug-resistant pathogens.

Table 3: Examples of FDA-Approved Drugs Containing a Piperidine Scaffold

Drug Name	Therapeutic Area	Brief Mechanism of Action
Haloperidol	Antipsychotic	Dopamine D2 receptor antagonist
Fentanyl	Analgesic	μ -opioid receptor agonist
Loratadine	Antihistamine	Histamine H1 receptor antagonist
Ropivacaine	Anesthetic	Voltage-gated sodium channel blocker
Methylphenidate	ADHD Treatment	Norepinephrine and dopamine reuptake inhibitor

Future Perspectives

The synthesis and application of substituted piperidines remain an active area of research. Recent advances focus on developing more efficient and stereoselective synthetic methods, including biocatalytic approaches and novel cross-coupling reactions.[17] The exploration of new substitution patterns on the piperidine ring will undoubtedly lead to the discovery of novel therapeutic agents with improved efficacy and safety profiles.

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